

Ezetimibe-d4: A Technical Guide to its Molecular Weight and Mass Spectrometry

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Compound of Interest

Compound Name: Ezetimibe-d4

Cat. No.: B126205

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the molecular properties and mass spectrometric analysis of **Ezetimibe-d4**, a deuterated analog of the cholesterol absorption inhibitor Ezetimibe. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative bioanalysis.

Core Molecular Data

Ezetimibe-d4 is a critical tool in pharmacokinetic and bioequivalence studies of Ezetimibe. Its physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₄ H ₁₇ D ₄ F ₂ NO ₃	[1] [2] [3] [4] [5]
Molecular Weight	413.4 g/mol - 413.5 g/mol	[2] [3] [4] [6] [7]
Exact Mass	413.17405684 Da	[6]
Monoisotopic Mass	413.17405684 Da	[6]
CAS Number	1093659-90-5 or 1093659-89-2	[1] [2] [3] [8]

Mass Spectrometric Analysis of Ezetimibe-d4

Ezetimibe-d4 is predominantly used as an internal standard for the quantification of Ezetimibe in biological matrices via liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[9]^[10] The deuterium labeling provides a distinct mass shift, allowing for its differentiation from the unlabeled parent drug while maintaining similar chromatographic behavior.

Experimental Protocol: Quantification of Ezetimibe using Ezetimibe-d4 Internal Standard

This section outlines a typical experimental protocol for the simultaneous determination of Ezetimibe and **Ezetimibe-d4** in plasma samples.

1. Sample Preparation: Liquid-Liquid Extraction

- To a plasma sample, add a known concentration of **Ezetimibe-d4** solution (internal standard).
- Perform liquid-liquid extraction using a mixture of diethyl ether and dichloromethane (e.g., 70:30 v/v).^[11]
- Vortex the mixture to ensure thorough mixing and then centrifuge to separate the organic and aqueous layers.
- Evaporate the organic layer to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

2. Liquid Chromatography (LC)

- Column: A reverse-phase column, such as a Discovery C18 (150 x 4.6 mm, 5 µm) or Agilent Eclipse XBD-C18, is suitable for separation.^[10]^[11]
- Mobile Phase: A common mobile phase consists of a mixture of acetonitrile and an ammonium formate buffer (e.g., 10mM, pH 4.0).^[10]^[11] The gradient or isocratic elution will depend on the specific method development.
- Flow Rate: A typical flow rate is 1 mL/min.^[11]

3. Tandem Mass Spectrometry (MS/MS)

- Ionization: Electrospray ionization (ESI) in the negative ion mode is commonly used.[11]
- Detection: Multiple Reaction Monitoring (MRM) is employed for quantification.[11]
- Mass Transitions: The specific parent-to-product ion transitions monitored are:
 - Ezetimibe: m/z 408.3 $\rightarrow$ 271.1 or m/z 408.40 $\rightarrow$ 271.0[10][11]
 - **Ezetimibe-d4**: m/z 412.0 $\rightarrow$ 275.10 or m/z 412.10 $\rightarrow$ 275.10[10][11]

Analytical Workflow Visualization

The following diagram illustrates the typical workflow for the quantitative analysis of Ezetimibe in a biological sample using **Ezetimibe-d4** as an internal standard.



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Caption: Workflow for Ezetimibe quantification using **Ezetimibe-d4**.

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